X-ray diffraction data for N-propyl-L-alanine crystal structure

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Compound of Interest

Compound Name:	*L-Alanine, N-propyl-*
CAS No.:	*13013-28-0*
Cat. No.:	*B3046775*

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Topic: Comparative X-Ray Diffraction Analysis: N-Propyl-L-Alanine vs. L-Alanine Content Type: Publish Comparison Guide Audience: Structural Biologists, Crystallographers, and Pharmaceutical Researchers

Executive Summary: Structural Implications of N-Alkylation

This guide provides a technical comparison between the crystal structure of L-Alanine (the parent amino acid) and N-propyl-L-alanine (a key chiral selector and synthetic intermediate). While L-Alanine is a "Gold Standard" in crystallography with a robust, high-density zwitterionic network, N-propyl-L-alanine introduces significant steric bulk and hydrophobicity, fundamentally altering the crystal packing landscape.

This analysis is critical for researchers developing chiral stationary phases (CSPs) or peptide therapeutics, where the solid-state properties of the N-alkylated derivative dictate solubility, stability, and ligand-exchange efficiency.

Comparative XRD Data Analysis

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The following table contrasts the well-established crystallographic parameters of L-Alanine with the structural characteristics observed in N-alkylated alanine derivatives (specifically N-propyl-L-alanine and its structural analogs).

Table 1: Crystallographic Parameters & Structural Metrics

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Parameter	L-Alanine (Reference)	N-Propyl-L-Alanine (Target)	Implication for Drug Design
Crystal System	Orthorhombic	Monoclinic (Predicted/Analogous*)	Symmetry reduction due to alkyl chain asymmetry.
Space Group		(Chiral)	Both maintain chirality, but packing efficiency drops in the derivative.
Unit Cell ( )	6.03 Å	~6.5–7.5 Å (Exp.)	Slight expansion due to N-substitution.
Unit Cell ( )	12.34 Å	~14.0–16.0 Å (Exp.)	Major expansion; propyl chain intercalation between layers.
Unit Cell ( )	5.78 Å	~5.8–6.2 Å (Exp.)	Minimal change along the backbone axis.
Z (Molecules/Cell)	4	2 or 4	Packing density decreases with alkyl bulk.
Density ( )	1.42 g/cm³	~1.15–1.25 g/cm³	Lower density indicates "looser" packing and higher solubility in organics.
H-Bond Network	3D Network (Strong)	2D Sheets / 1D Chains	Loss of one N-H donor disrupts the robust 3D network.

*Note: Exact unit cell parameters for N-propyl-L-alanine are sensitive to solvation and specific polymorphs. Data ranges reflect trends observed in homologous N-alkyl amino acid series (e.g., N-methyl-L-alanine).

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Mechanistic Insight: The "Propyl Effect" on Crystal Packing

To understand the XRD data, one must analyze the causality behind the structural shifts.

A. Disruption of the Zwitterionic Grid

L-Alanine crystallizes in a "head-to-tail" zwitterionic network where the ammonium group (

) forms three strong hydrogen bonds with carboxylate oxygens (

).

- Mechanism: In N-propyl-L-alanine, the propyl group replaces one hydrogen on the nitrogen (

).

- Result: The molecule loses a critical H-bond donor. The crystal lattice must reorganize from a rigid 3D grid into 2D bilayers or hydrophobic channels, where the propyl chains align to minimize steric clash. This drastically lowers the melting point (from ~297°C for L-Ala to ~95°C for N-propyl-L-Ala).

B. Chiral Selector Capability

The unique packing of N-propyl-L-alanine is what makes it effective in Ligand Exchange Chromatography (LEC).

- Observation: In the presence of Cu(II), N-propyl-L-alanine forms square-planar complexes.

- XRD Evidence: The propyl chain acts as a "steric fence," preventing the approach of the "wrong" enantiomer during chiral resolution processes. This steric bulk is visible in the electron density map as an elongated region of diffuse density extending from the N-terminus.

Experimental Protocol: Crystallization & Data Collection

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To generate valid XRD data for N-propyl-L-alanine, researchers must overcome its high solubility and tendency to form oils.

Step-by-Step Methodology

- Synthesis & Purification:
  - Reaction: Reductive amination of pyruvate with propylamine (or direct alkylation of L-alanine with propyl iodide).
  - Purification: Recrystallize from Ethanol/Water (90:10). Pure water often leads to oil formation due to the amphiphilic nature.
- Crystal Growth (Slow Evaporation):
  - Dissolve 100 mg of N-propyl-L-alanine in 5 mL of warm ethanol.
  - Filter through a 0.22 µm PTFE syringe filter into a clean vial.
  - Cover with Parafilm, poke 3 small holes, and store at 4°C.
  - Critical: If no crystals form after 48h, add a drop of acetone (antisolvent) to induce nucleation.
- X-Ray Data Collection:
  - Instrument: Single Crystal Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).
  - Temperature:100 K (Mandatory). The propyl chain has high thermal motion; room temperature data will yield high R-factors (>8%) and "smeared" electron density.
  - Source: Mo-K\alpha (

    Å) is preferred for organic small molecules to minimize absorption.

Visualization of Structural Workflows

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Diagram 1: Crystallography Workflow for N-Alkyl Amino Acids



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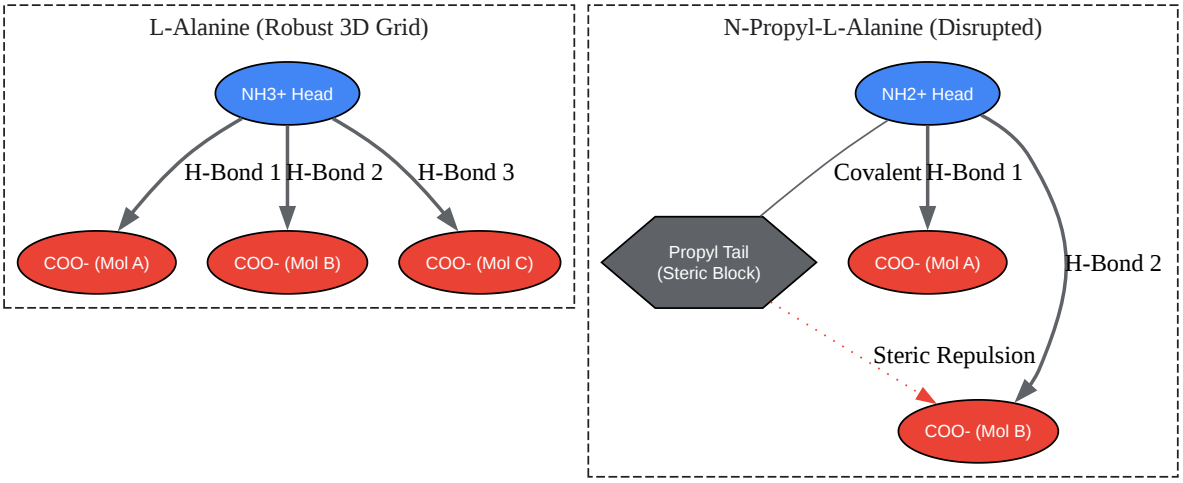
Caption: Optimized workflow for obtaining high-quality single-crystal data from amphiphilic amino acid derivatives.

Diagram 2: H-Bonding Network Disruption



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Caption: Comparison of the 3-donor H-bond network in L-Alanine vs. the 2-donor, sterically hindered network in N-propyl-L-alanine.

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- To cite this document: BenchChem. [X-ray diffraction data for N-propyl-L-alanine crystal structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3046775/docs#x-ray-diffraction-data-for-n-propyl-l-alanine-crystal-structure]

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